

Oblongine CAS number and chemical identifiers

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Compound of Interest

Compound Name: Oblongine

Cat. No.: B106143

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Oblongine: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the chemical properties, isolation, and biological activities of **Oblongine**, a quaternary benzyloquinoline alkaloid.

Chemical Identity and Properties

Oblongine, with the CAS number 60008-01-7, is a naturally occurring compound found in plants of the *Stephania* genus, such as *Stephania tetrandra*[1]. Its chemical structure and key identifiers are summarized in the tables below.

Table 1: Chemical Identifiers of Oblongine

Identifier	Value
CAS Number	60008-01-7[1]
Molecular Formula	C ₁₉ H ₂₄ NO ₃ ⁺
IUPAC Name	(1S)-1-[(4-hydroxyphenyl)methyl]-7-methoxy-2,2-dimethyl-3,4-dihydro-1H-isoquinolin-2-ium-8-ol
InChI	InChI=1S/C19H23NO3/c1-20(2)11-10-14-6-9-17(23-3)19(22)18(14)16(20)12-13-4-7-15(21)8-5-13/h4-9,16H,10-12H2,1-3H3,(H-,21,22)/p+1/t16-/m0/s1
InChIKey	POJZOQWVMYVBU-INIZCTEOSA-O
Canonical SMILES	C[N+](CCC2=C([C@@H]1CC3=CC=C(C=C3)O)C(=C(C=C2)OC)O)C

Table 2: Physicochemical Properties of Oblongine

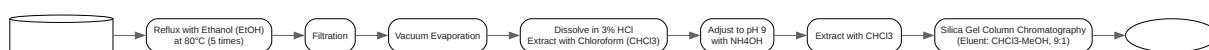
Property	Value	Source
Molecular Weight	314.4 g/mol	PubChem
Topological Polar Surface Area	52.8 Å ²	PubChem
Hydrogen Bond Donor Count	2	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	3	PubChem
Complexity	425	PubChem
Formal Charge	1	PubChem

Experimental Protocols

Isolation and Purification of Oblongine from Radix Stephaniae tetrandrae

A detailed method for the isolation of **Oblongine** from the root of *Stephania tetrandra* has been described. The general workflow involves solvent extraction followed by chromatographic separation.

Experimental Workflow: Isolation of Oblongine



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*Figure 1: Workflow for the isolation of **Oblongine**.*

Methodology:

- **Extraction:** Pulverized Radix Stephaniae tetrandrae (100 g) is subjected to reflux extraction with 1500 ml of ethanol at 80°C for 5 hours. This process is repeated five times. The collected extracts are combined and filtered.
- **Concentration:** The filtered ethanol extract is concentrated under vacuum.
- **Acid-Base Extraction:** The residue is dissolved in a 3% hydrochloric acid solution and then extracted with chloroform to remove non-alkaloidal compounds. The acidic aqueous layer is then basified to pH 9 with ammonium hydroxide.
- **Final Extraction:** The basified solution is extracted with chloroform to obtain the crude alkaloid mixture containing **Oblongine**.
- **Chromatographic Purification:** The crude extract is subjected to column chromatography over silica gel. Elution with a chloroform-methanol (9:1) solvent system yields purified **Oblongine**.

Structural Elucidation

The identification and structural confirmation of the isolated **Oblongine** are performed using a combination of spectroscopic techniques. The identity of the compound is confirmed by comparing the obtained spectral data with literature values.

Techniques Used:

- Infrared (IR) Spectroscopy: To identify functional groups.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H-NMR and ¹³C-NMR are used to elucidate the detailed molecular structure and connectivity of atoms.

Biological Activity and Mechanism of Action

Studies on the pharmacological effects of **oblongine** chloride have been conducted on isolated guinea-pig smooth muscle and heart tissues[1].

Effects on Smooth Muscle

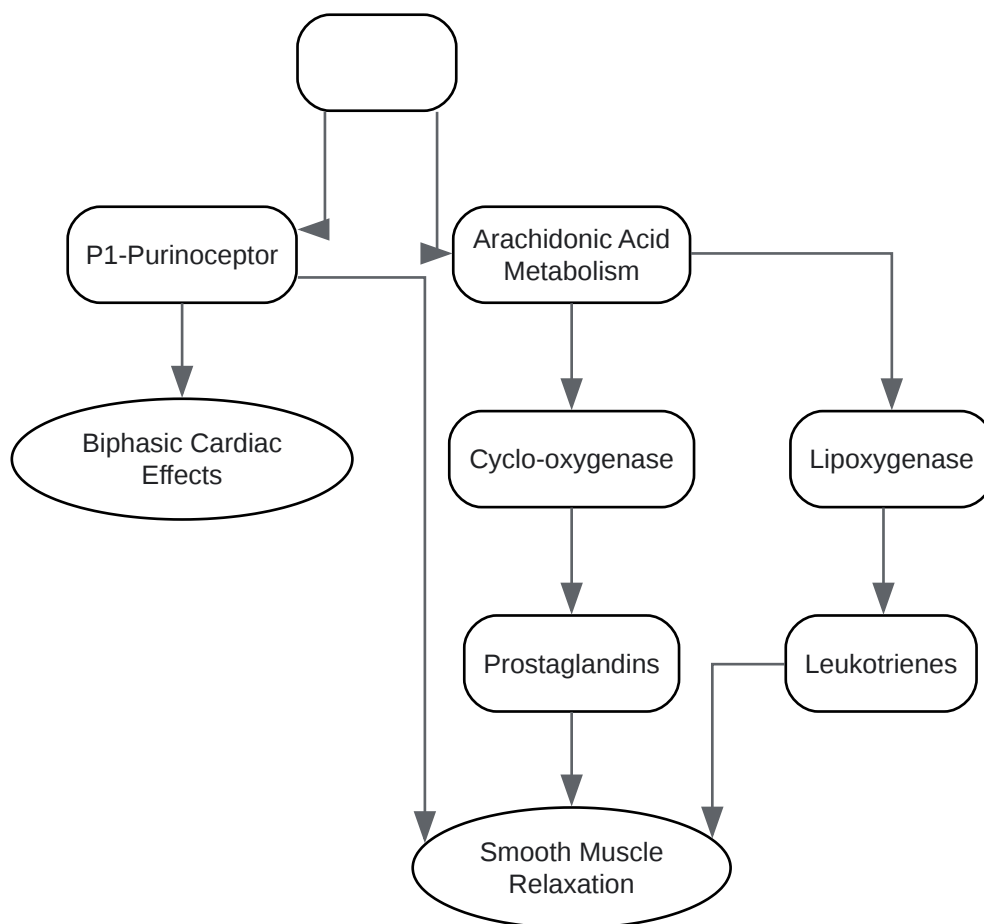
- Ileum: **Oblongine** chloride demonstrated a concentration-dependent, non-competitive inhibition of contractions induced by acetylcholine in the guinea-pig isolated ileum[1].
- Pulmonary Artery: It also exhibited a concentration-dependent inhibitory effect on the main pulmonary artery[1].

Effects on Cardiac Tissue

- Spontaneously-Beating Atrium: On the spontaneously-beating atrium of the guinea-pig, **oblongine** chloride produced a biphasic effect, with an initial transient negative inotropic effect followed by a sustained positive inotropic effect[1].

Proposed Mechanism of Action

The inhibitory effects of **oblongine** chloride on smooth muscle are suggested to be mediated, at least in part, through P1-purinoceptors. The mechanism may also involve the metabolism of arachidonic acid via both the cyclo-oxygenase and lipoxygenase pathways[1]. The biphasic response in the atrium is also thought to involve purinergic mechanisms[1].

Signaling Pathway: Proposed Mechanism of **Oblongine** Action

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References

- 1. Effects of oblongine chloride, an alkaloid from *Leontice leontopetalum* on guinea-pig isolated smooth muscle and heart - PubMed [pubmed.ncbi.nlm.nih.gov]
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